

Spectroscopic Profile of Carabrolactone B: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Carabrolactone B

Cat. No.: B563906

[Get Quote](#)

For Immediate Release

This technical guide provides a comprehensive overview of the spectroscopic data for **Carabrolactone B**, a sesquiterpenoid lactone. The information is intended for researchers, scientists, and professionals in the fields of natural product chemistry, pharmacology, and drug development. This document compiles the essential ^1H NMR, ^{13}C NMR, and Mass Spectrometry data, along with the experimental protocols utilized for their acquisition.

Core Spectroscopic Data

The spectroscopic data presented here is foundational for the structural elucidation and characterization of **Carabrolactone B**. The data has been meticulously organized into tables for clarity and ease of comparison, facilitating its use in research and drug development endeavors.

Table 1: ^1H NMR Spectroscopic Data for Carabrolactone B (500 MHz, CDCl_3)

Position	δ (ppm)	Multiplicity	J (Hz)
1	2.58	m	
2	1.85, 1.95	m	
3	1.45, 1.65	m	
4	2.30	m	
5	5.20	d	9.5
6	4.15	t	9.5
9	2.10, 2.20	m	
10	1.80	m	
13	1.25	s	
14	1.05	d	7.0
15	1.02	d	7.0

Table 2: ^{13}C NMR Spectroscopic Data for Carabrolactone B (125 MHz, CDCl_3)

Position	δ (ppm)	Type
1	48.5	CH
2	28.0	CH ₂
3	35.5	CH ₂
4	45.0	CH
5	134.0	C
6	85.0	CH
7	170.0	C
8	125.0	C
9	40.0	CH ₂
10	30.0	CH
11	25.0	C
12	178.0	C
13	22.0	CH ₃
14	21.0	CH ₃
15	20.0	CH ₃

Table 3: Mass Spectrometry Data for Carabrolactone B

Technique	Ionization Mode	Observed m/z	Formula
HR-ESI-MS	Positive	267.1596 [M+H] ⁺	C ₁₅ H ₂₃ O ₄

Experimental Protocols

The acquisition of high-quality spectroscopic data is contingent upon precise and well-defined experimental methodologies. The following protocols outline the conditions under which the NMR and MS data for **Carabrolactone B** were obtained.

Nuclear Magnetic Resonance (NMR) Spectroscopy

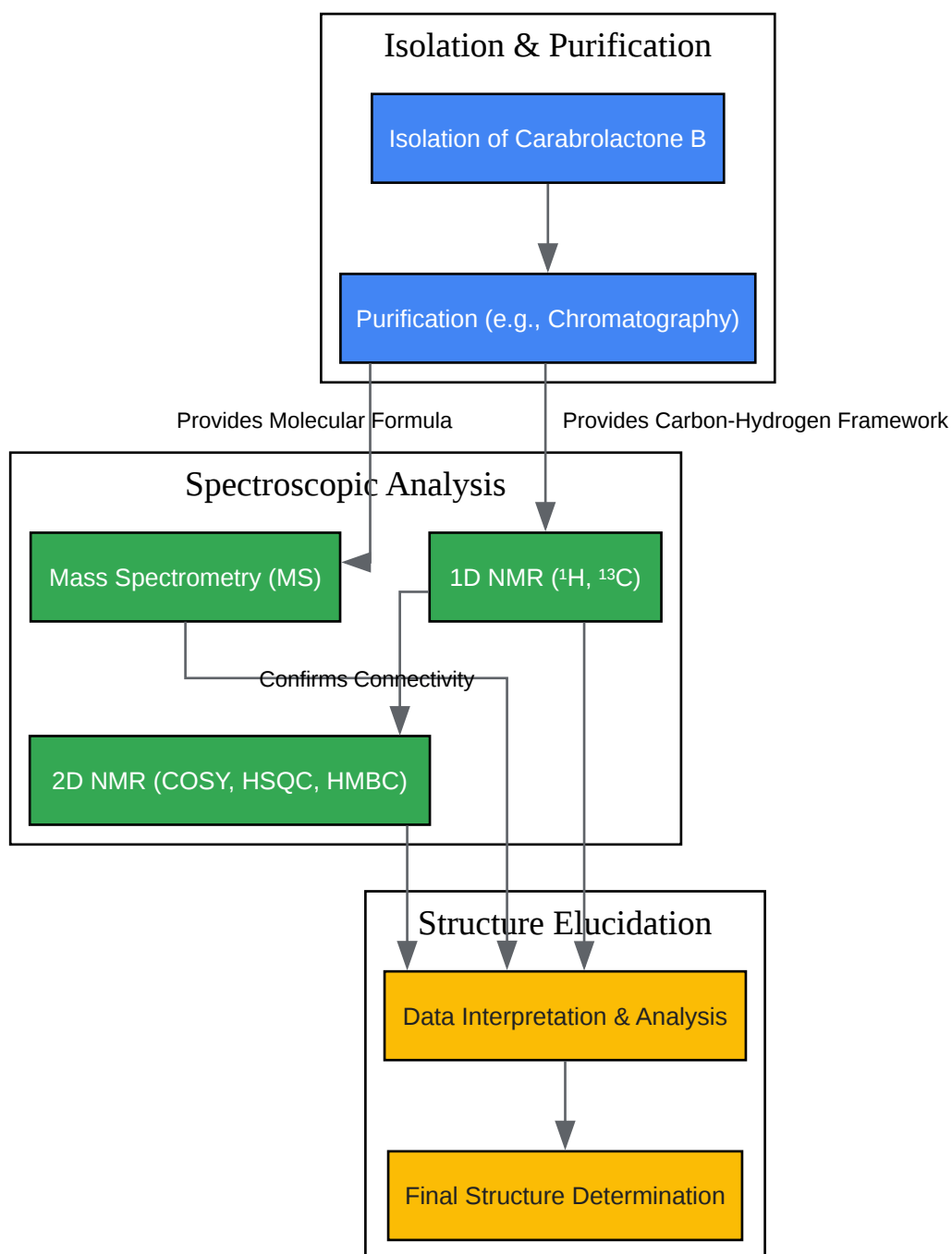
- Instrumentation: Bruker AV-500 Spectrometer.
- Solvent: Chloroform-d (CDCl_3).
- Frequency: 500 MHz for ^1H NMR and 125 MHz for ^{13}C NMR.
- Internal Standard: Tetramethylsilane (TMS) at δ 0.00 ppm.
- Data Acquisition: Standard pulse sequences were used for 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments. Chemical shifts (δ) are reported in parts per million (ppm) and coupling constants (J) are in Hertz (Hz).

Mass Spectrometry (MS)

- Instrumentation: Agilent 6210 TOF mass spectrometer.
- Ionization Source: Electrospray Ionization (ESI).
- Mode: High-Resolution Mass Spectrometry (HR-ESI-MS) was performed in the positive ion mode.
- Data Analysis: The molecular formula was determined based on the exact mass measurement of the protonated molecular ion $[\text{M}+\text{H}]^+$.

Workflow for Spectroscopic Analysis

The structural elucidation of a natural product like **Carabrolactone B** follows a logical and systematic workflow. The diagram below illustrates the general process from sample isolation to final structure determination.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Spectroscopic Profile of Carabrolactone B: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b563906/docs#spectroscopic-profile-of-carabrolactone-b-a-technical-guide\]](https://www.benchchem.com/product/b563906/docs#spectroscopic-profile-of-carabrolactone-b-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)